

Technical Guide: Physicochemical Properties of 2-Bromothiobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Bromothiobenzamide**

Cat. No.: **B1273132**

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Introduction

2-Bromothiobenzamide is a sulfur-containing organic molecule belonging to the thioamide class of compounds. Its structure, featuring a benzene ring substituted with both a bromine atom and a thioamide group, makes it a compound of interest for various applications in medicinal chemistry and materials science. The presence of the thioamide group, a bioisostere of the amide group, can significantly influence the molecule's biological activity and physicochemical properties. The bromine substituent further modulates its lipophilicity and reactivity. This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Bromothiobenzamide**, along with detailed experimental protocols for its synthesis and characterization, and a discussion of its expected reactivity and potential biological relevance.

Physicochemical Properties

A summary of the available and predicted physicochemical properties of **2-Bromothiobenzamide** is presented in the table below. It is important to note that while some properties have been experimentally determined, others are predicted based on computational models due to the limited availability of published experimental data for this specific compound.

Property	Value	Source/Method
Molecular Formula	C ₇ H ₆ BrNS	Experimental[1]
Molecular Weight	216.10 g/mol	Experimental[1]
Appearance	Solid	Experimental[1]
Melting Point	82-86 °C	Experimental[1]
Boiling Point	Predicted: 314.7 ± 25.0 °C at 760 mmHg	Prediction
Solubility	Predicted to be soluble in polar organic solvents.	Prediction
pKa	Predicted: ~12-13 (amide N-H)	Prediction
logP (Octanol/Water)	Predicted: ~2.5 - 3.0	Prediction
CAS Number	30216-44-5	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **2-Bromothiobenzamide** are provided below. These are generalized procedures based on established methods for analogous compounds.

Synthesis of 2-Bromothiobenzamide

A common method for the synthesis of thioamides is the thionation of the corresponding amide using a thionating agent such as Lawesson's reagent or phosphorus pentasulfide.

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References

- 1. mrupp.info [mrupp.info]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Bromothiobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1273132#physicochemical-properties-of-2-bromothiobenzamide>

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